

Application Note: Comprehensive Characterization of 4-(Morpholinomethyl)piperidin-4-ol

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Compound of Interest

Compound Name: 4-(Morpholinomethyl)piperidin-4-ol

CAS No.: 885654-56-8

Cat. No.: B1416224

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Abstract

The characterization of **4-(Morpholinomethyl)piperidin-4-ol** (CAS 135323-95-6) presents a distinct analytical challenge due to its high polarity, lack of significant UV chromophores, and the presence of two basic nitrogen centers.^[1] This application note details a multi-modal analytical strategy, moving beyond traditional Reverse Phase HPLC-UV. We define a primary protocol using HILIC-CAD (Charged Aerosol Detection) for purity and assay, and an orthogonal GC-MS method utilizing silylation for structural confirmation.^[1] This guide is designed for pharmaceutical development environments requiring strict adherence to ICH Q2(R2) validation principles.

The Analytical Challenge

4-(Morpholinomethyl)piperidin-4-ol is a critical intermediate in the synthesis of PARP inhibitors and other kinase-targeting therapeutics.^[1] Its structure combines a secondary amine (piperidine), a tertiary amine (morpholine), and a tertiary alcohol.

Key Obstacles:

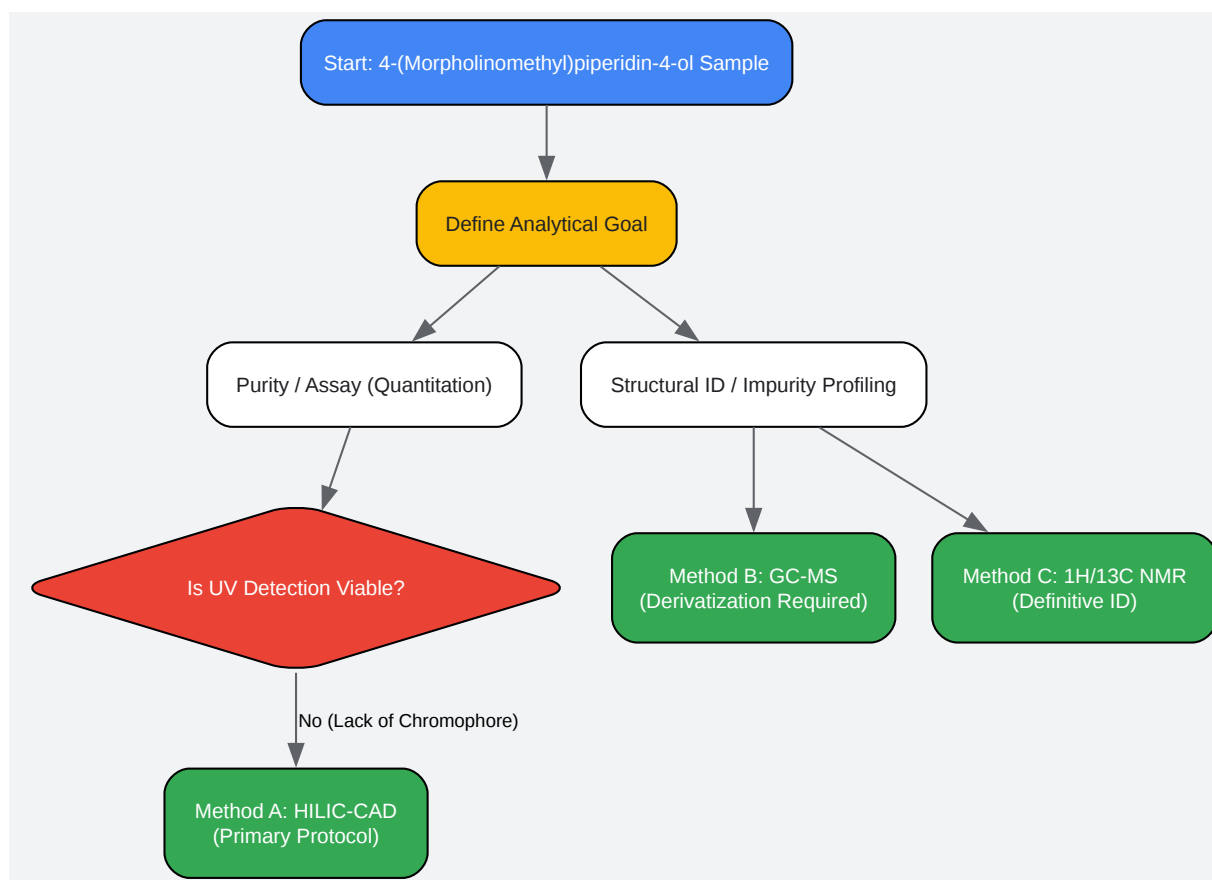
- **UV Invisibility:** The molecule lacks a conjugated π -system, rendering standard UV detection (254 nm) impossible and low-wavelength detection (205-210 nm) unreliable due to solvent cutoff noise.[\[1\]](#)
- **Retention Issues:** The high polarity (LogP 0.3) causes the analyte to elute in the void volume of standard C18 columns.
- **Peak Tailing:** Uncapped silanols on silica columns interact strongly with the basic amines, leading to severe peak asymmetry.[\[1\]](#)

Physicochemical Profile

Property	Value / Characteristic	Analytical Implication
Molecular Formula		MW: 200.28 g/mol
pKa (Predicted)	10.2 (Piperidine), 6.0 (Morpholine)	Requires high pH buffers or HILIC mode for retention. [1]
Solubility	High: Water, Methanol, DMSO. Low: Hexane. [1]	Diluent must be compatible with HILIC (high organic). [1]
H-Bond Donors	2 (NH, OH)	Susceptible to silanol interactions; requires end-capped columns. [1]
Chirality	Achiral (Plane of symmetry)	No chiral chromatography required. [1]

Strategic Analysis Workflow

The following decision tree illustrates the logic for selecting the appropriate detection method based on the analytical goal.



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Figure 1: Analytical decision matrix selecting HILIC-CAD for quantitation and GC-MS/NMR for identification.

Method A: HILIC-CAD (Primary Protocol)[1]

Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) retains polar amines by creating a water-rich layer on the stationary phase.[1][2] Charged Aerosol Detection (CAD) is chosen over UV because it is a universal mass-sensitive detector, ideal for non-chromophoric species.[1]

Chromatographic Conditions

Parameter	Setting
Column	Waters XBridge Amide or TSKgel Amide-80 (3.5 μ m, 4.6 x 150 mm)
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3.0 adjusted with Formic Acid)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Flow Rate	0.8 mL/min
Column Temp	35°C
Detector	Charged Aerosol Detector (CAD). [1] [3] Evap Temp: 35°C.
Injection Vol	5 μ L
Diluent	80:20 Acetonitrile:Water (Must match initial gradient to prevent peak distortion)

Gradient Program[\[1\]](#)

- 0.0 min: 90% B (High organic for retention)
- 10.0 min: 60% B[\[1\]](#)
- 12.0 min: 60% B[\[1\]](#)
- 12.1 min: 90% B[\[1\]](#)
- 20.0 min: 90% B (Re-equilibration is critical in HILIC)

Technical Insight

The ammonium formate buffer is essential.[\[1\]](#) It provides counter-ions to suppress ion-exchange interactions between the protonated amine of the analyte and the residual silanols on the silica surface, ensuring sharp peak shape.

Method B: GC-MS (Orthogonal Identification)[\[1\]](#)

Rationale: Gas Chromatography provides orthogonal separation selectivity to LC.[1] However, the hydroxyl and amine groups cause hydrogen bonding with the column phase, leading to tailing. Silylation is required to mask these polar groups.[1]

Derivatization Protocol (Silylation)

We utilize BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) with 1% TMCS (Trimethylchlorosilane) as a catalyst.[1]



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Figure 2: Workflow for the conversion of polar functional groups to volatile Trimethylsilyl (TMS) ethers/amines.

GC-MS Parameters

- Column: DB-5ms or Rxi-5Sil MS (30m x 0.25mm x 0.25µm).[1]
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[1]
- Inlet: 260°C, Split 20:1.[1]
- Oven Program:
 - Initial: 80°C (Hold 1 min)
 - Ramp: 15°C/min to 300°C
 - Hold: 5 min
- MS Source: EI (70 eV), Source Temp 230°C.[1]
- Target Ions: Look for [M-15]⁺ (Loss of methyl from TMS) and m/z 73 (TMS group).[1]

Method C: NMR Characterization[1]

For absolute structural confirmation, NMR is the gold standard.

- Solvent: DMSO-d6 or .
- ¹H NMR Expectations (DMSO-d6):
 - 4.5 ppm: Singlet (OH group, if not exchanging).[\[1\]](#)
 - 3.5-3.6 ppm: Multiplet (Morpholine
).[\[1\]](#)
 - 2.2-2.4 ppm: Multiplet (Morpholine
and Piperidine ring protons).[\[1\]](#)
 - 2.1 ppm: Singlet (Methylene bridge between rings).[\[1\]](#)
- ¹³C NMR Expectations:
 - Look for the quaternary carbon (C-OH) shift around 65-70 ppm.[\[1\]](#)
 - Morpholine ether carbons around 66 ppm.[\[1\]](#)

Validation Framework (ICH Q2 R2)

To validate the HILIC-CAD method for release testing, follow the ICH Q2(R2) guidelines.

Validation Parameter	Acceptance Criteria (Typical)	Protocol Note
Specificity	Resolution > 1.5 between analyte and known impurities (e.g., Morpholine).[1]	Inject individual impurities to confirm retention times.[1]
Linearity		CAD response is curvilinear; use a quadratic fit or log-log plot.[1]
Accuracy	90% - 110% recovery	Spiked recovery at 80%, 100%, and 120% levels.[1]
Precision	RSD < 2.0% (System), < 3.0% (Method)	6 replicate injections of standard.
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ)	Critical for impurity control.

References

- ICH Harmonised Guideline. (2023). Validation of Analytical Procedures Q2(R2). International Council for Harmonisation.[1] [\[Link\]](#)
- Agilent Technologies. (2018).[1] Hydrophilic Interaction Chromatography (HILIC) Method Development Guide.[1][4][\[Link\]](#)

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Sources

- 1. 4-Morpholinopiperidine | C₉H₁₈N₂O | CID 795724 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. [agilent.com](https://www.agilent.com) [\[agilent.com\]](https://www.agilent.com)

- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
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